

# Documented Natural Sources of Hemiphloin

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Hemiphloin

CAS No.: 3682-03-9

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The following table summarizes the plant species from which **Hemiphloin** has been isolated, according to the available research:

Plant Source	Part of Plant	Citation / Context
Dalbergia odorifera	Roots	[1]
Betula platyphylla var. latifolia	Leaves	[1]

These sources identify the plants, but current public research data lacks specific details on extraction yields or compound concentration within the plant material.

## Anti-Inflammatory Activity and Mechanism

Research highlights **Hemiphloin**'s potential as a therapeutic candidate, chiefly due to its anti-inflammatory effects. Key findings from cell-based studies are summarized below:

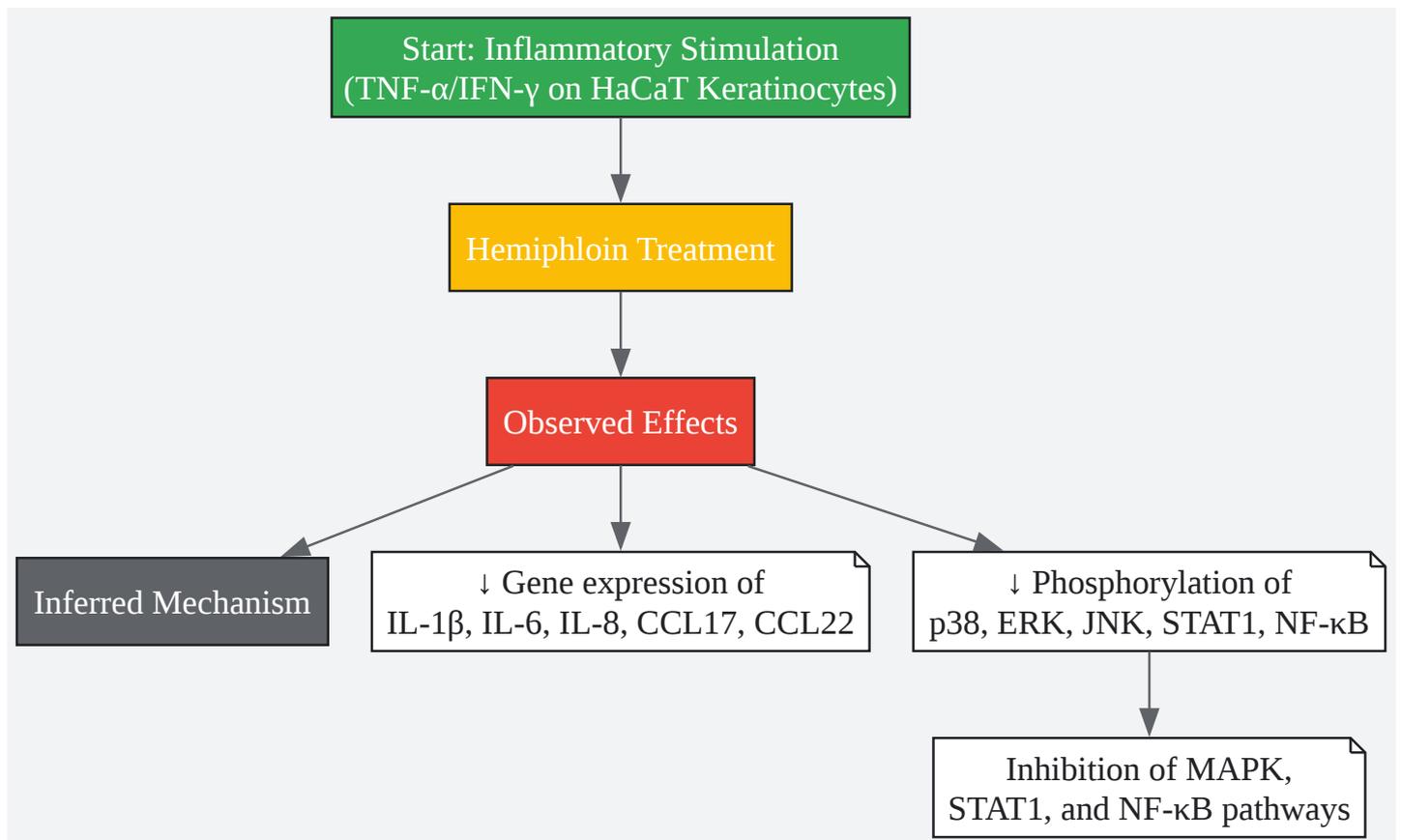
Aspect	Experimental Findings
Research Context	Investigated for anti-atopic and anti-inflammatory effects in cellular models. [2]

| **Key Biological Activities** | - Reduced gene expression and production of inflammatory markers (IL-1 $\beta$ , IL-6, IL-8, CCL17/TARC, CCL22/MDC).

- Showed anti-inflammatory activity in macrophage cells.
- Inhibited nitric oxide (NO) production, iNOS, and COX-2 expressions. [2] | | **Mechanism of Action** | Inhibited the phosphorylation of key signaling proteins in the MAPK pathway (p38, ERK, JNK), as well as STAT1 and NF- $\kappa$ B. [2] |

The experimental workflow for determining these mechanisms typically involves stimulating human keratinocyte cells with inflammatory agents and then analyzing the effects of **Hemiphloin** treatment.

The diagram below illustrates the logical flow and key findings from these experiments:



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## Suggestions for Further Research

The available data on **Hemiphloin** is promising but preliminary. To advance its profile as a candidate for drug development, further research should focus on:

- **Expanding Source Identification:** Systematically screen related plant species within the genera *Dalbergia* and *Betula*, as well as other families known to produce C-glucosyl flavonoids.
- **Quantifying Content:** Develop analytical methods to quantify **Hemiphloin** levels in different plant parts, across various growth stages, and from different geographical sources.
- **Isolation and Purification Protocols:** Establish and optimize detailed laboratory protocols for the extraction, isolation, and purification of **Hemiphloin** from its natural biomass.

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## References

1. | CAS:71963-94-5 | Manufacturer ChemFaces Hemiphloin [chemfaces.com]
2. Effects of Vigna angularis extract and its active compound ... [sciencedirect.com]

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**Address:** Ontario, CA 91761, United States

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